

# An In-Depth Technical Guide to 22-Oxacalcitriol: Synthesis and Chemical Properties

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## Compound of Interest

Compound Name: Maxacalcitol

Cat. No.: B1676222

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## Introduction

22-Oxacalcitriol, also known as **maxacalcitol**, is a synthetic analog of calcitriol (1 $\alpha$ ,25-dihydroxyvitamin D<sub>3</sub>), the hormonally active form of vitamin D. It has garnered significant attention in the pharmaceutical industry due to its potent biological activities, particularly its ability to suppress parathyroid hormone (PTH) secretion with a reduced risk of hypercalcemia compared to calcitriol.[1][2] This makes it a valuable therapeutic agent for the management of secondary hyperparathyroidism in patients with chronic kidney disease.[3] This technical guide provides a comprehensive overview of the synthesis and chemical properties of 22-oxacalcitriol, intended to serve as a valuable resource for researchers and professionals in drug development.

## Chemical Properties

22-Oxacalcitriol is a white crystalline solid. Its chemical structure is characterized by the replacement of the carbon atom at position 22 in the side chain of calcitriol with an oxygen atom. This modification is crucial for its altered pharmacokinetic and pharmacodynamic profile.

## Physicochemical Data

Property	Value	Reference(s)
Molecular Formula	C <sub>26</sub> H <sub>42</sub> O <sub>4</sub>	[4]
Molecular Weight	418.6 g/mol	[4]
CAS Number	103909-75-7	
Appearance	Crystalline solid	
UV max (in Ethanol)	264 nm	

## Solubility

Solvent	Solubility	Reference(s)
Ethanol	~1 mg/mL	
Methanol	~50 mg/mL	
Dimethyl Sulfoxide (DMSO)	~50 mg/mL	
Water	Insoluble	General Knowledge

## Stability

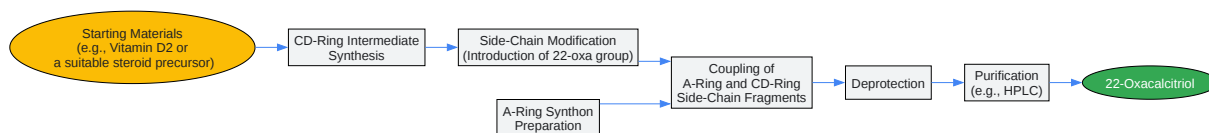
22-Oxacalcitriol is sensitive to light, air, and heat. It should be stored under an inert atmosphere at -20°C. The stability of vitamin D analogs is generally pH-dependent, with increased degradation under acidic and basic conditions. While specific degradation kinetics for 22-oxacalcitriol are not readily available in the public domain, studies on similar compounds like vitamin D3 suggest that degradation follows first-order kinetics and is influenced by temperature, pH, light, and oxygen.

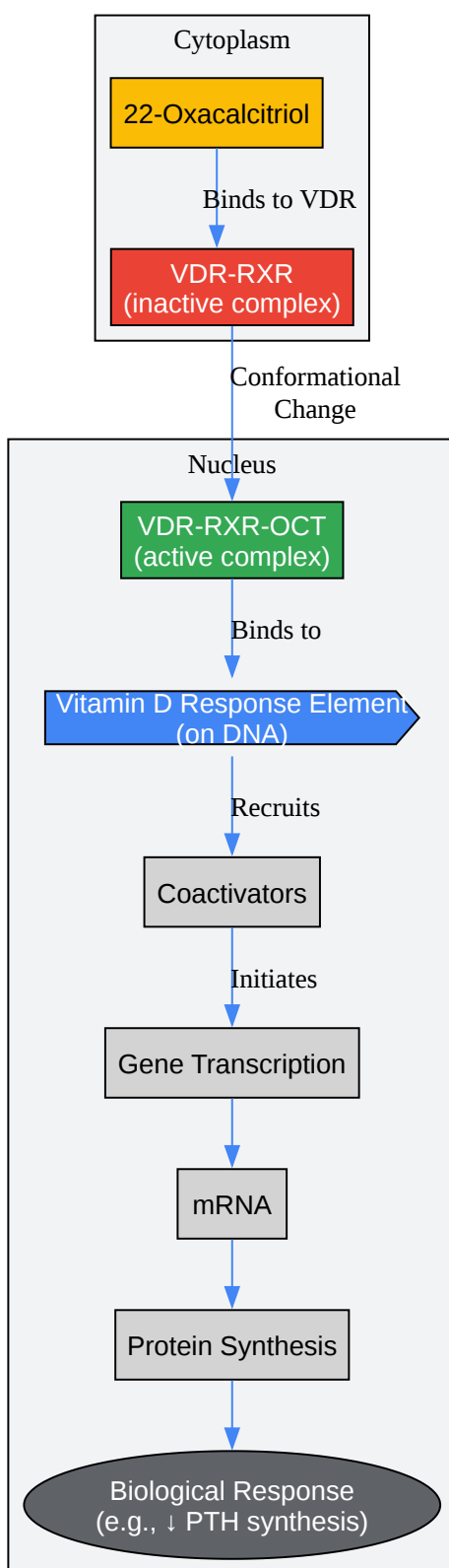
## Synthesis of 22-Oxacalcitriol

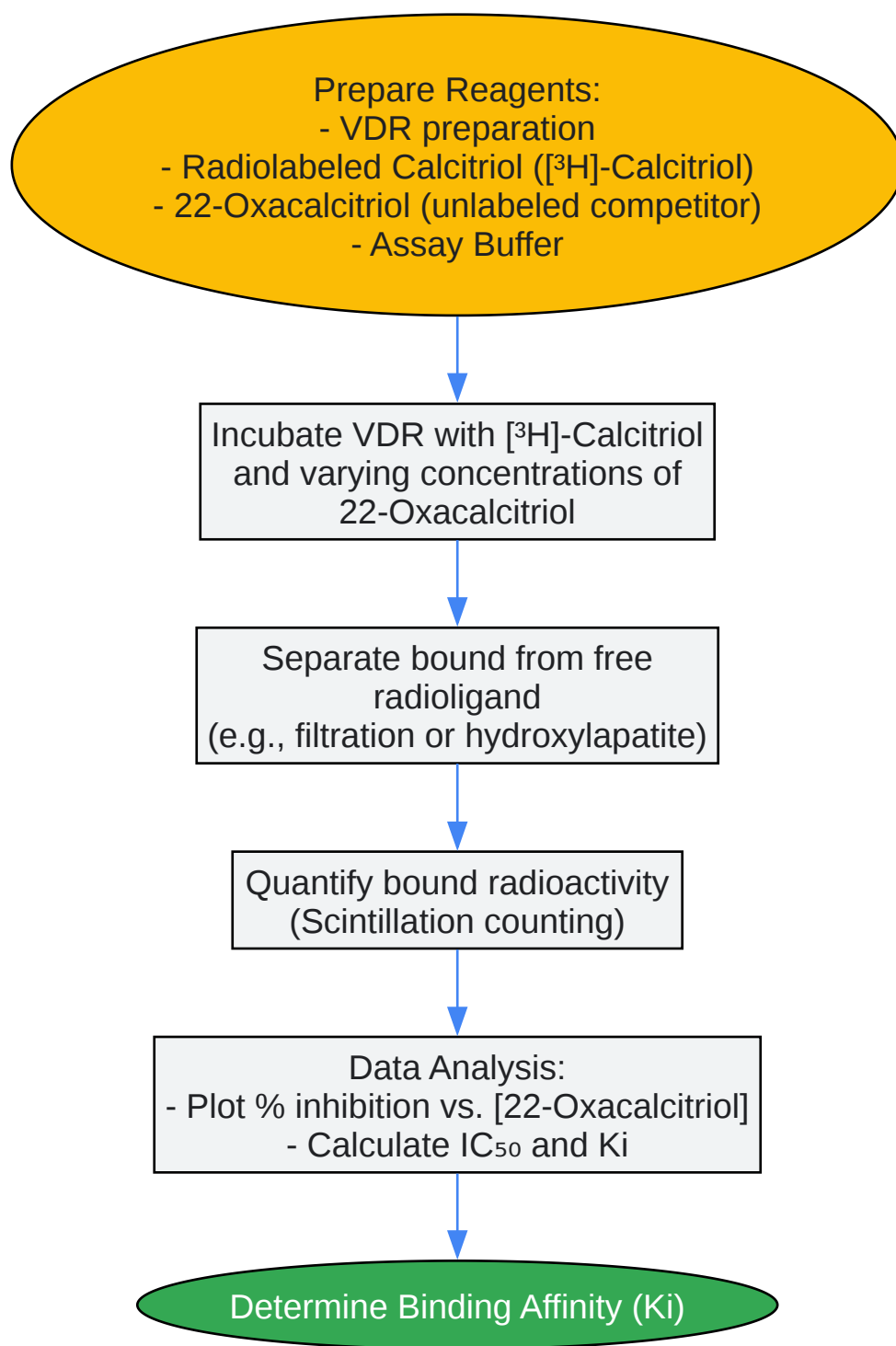
The industrial synthesis of 22-oxacalcitriol is a multi-step process that requires careful control of reaction conditions to achieve the desired stereochemistry and purity. While specific proprietary details of industrial synthesis are not fully disclosed, a general synthetic approach can be outlined based on published literature.

## General Synthetic Workflow

The synthesis typically involves the coupling of a protected A-ring synthon with a CD-ring side-chain fragment. A key step is the introduction of the 22-oxa functionality.







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